

An In-depth Technical Guide to Boc-N-methyl-L-phenylalanine

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Compound of Interest

Compound Name: *Boc-N-Me-Phe-OH*

Cat. No.: *B558134*

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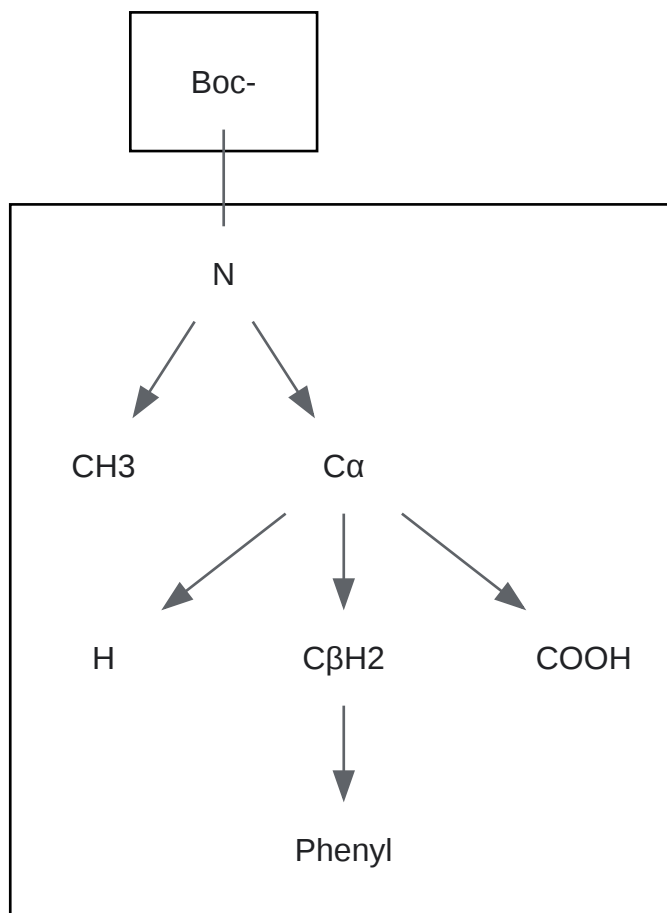
This technical guide provides a comprehensive overview of N-tert-butoxycarbonyl-N-methyl-L-phenylalanine (Boc-N-methyl-L-phenylalanine), a crucial building block in modern peptide synthesis and drug discovery. This document outlines its chemical structure, physicochemical properties, and detailed experimental protocols for its synthesis and characterization.

Core Concepts and Structure

Boc-N-methyl-L-phenylalanine is a derivative of the natural amino acid L-phenylalanine. It features two key modifications: a tert-butoxycarbonyl (Boc) protecting group on the alpha-amino nitrogen and a methyl group also on the alpha-amino nitrogen. These modifications impart unique properties beneficial for peptide synthesis. The N-methylation prevents the formation of a hydrogen bond at this position, which can influence the conformation of the resulting peptide and increase its resistance to enzymatic degradation. The Boc group is a widely used acid-labile protecting group, allowing for controlled, stepwise peptide chain elongation.^{[1][2]}

The structure of Boc-N-methyl-L-phenylalanine is presented below.

Boc-N-methyl-L-phenylalanine Structure



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Caption: Chemical structure of Boc-N-methyl-L-phenylalanine.

Physicochemical and Spectroscopic Data

The key physicochemical and spectroscopic properties of Boc-N-methyl-L-phenylalanine are summarized in the tables below. This data is essential for its identification, characterization, and use in synthetic protocols.

Property	Value	Reference
Molecular Formula	C15H21NO4	[2][3]
Molecular Weight	279.33 g/mol	[2]
Appearance	Off-white solid	
Melting Point	168-170 °C	
Boiling Point (Predicted)	405.0 ± 34.0 °C	
Density (Predicted)	1.146 ± 0.06 g/cm3	
pKa (Predicted)	3.90 ± 0.10	
Solubility	Chloroform (Slightly), Methanol (Slightly)	
Storage Conditions	2-8°C, Sealed in dry conditions	

Technique	Data	Reference
¹ H NMR (300 MHz, CDCl ₃)	δ (ppm) (main rotamers): 7.85 (bs, 1H, COOH), 7.30-7.17 (m, 5H, ArH), 4.84-4.62 (m, 1H, α-CH), 3.28 (m, 1H, β-CH ₂), 3.11 (m, 1H, β-CH ₂), 2.75 (s, 3H, NCH ₃), 1.39 (s, 9H, Boc-CH ₃)	
CAS Number	37553-65-4	

Experimental Protocols

The following sections detail the experimental procedures for the synthesis and characterization of Boc-N-methyl-L-phenylalanine.

A common method for the synthesis of Boc-N-methyl-L-phenylalanine involves the protection of N-methyl-L-phenylalanine with di-tert-butyl dicarbonate (Boc₂O).

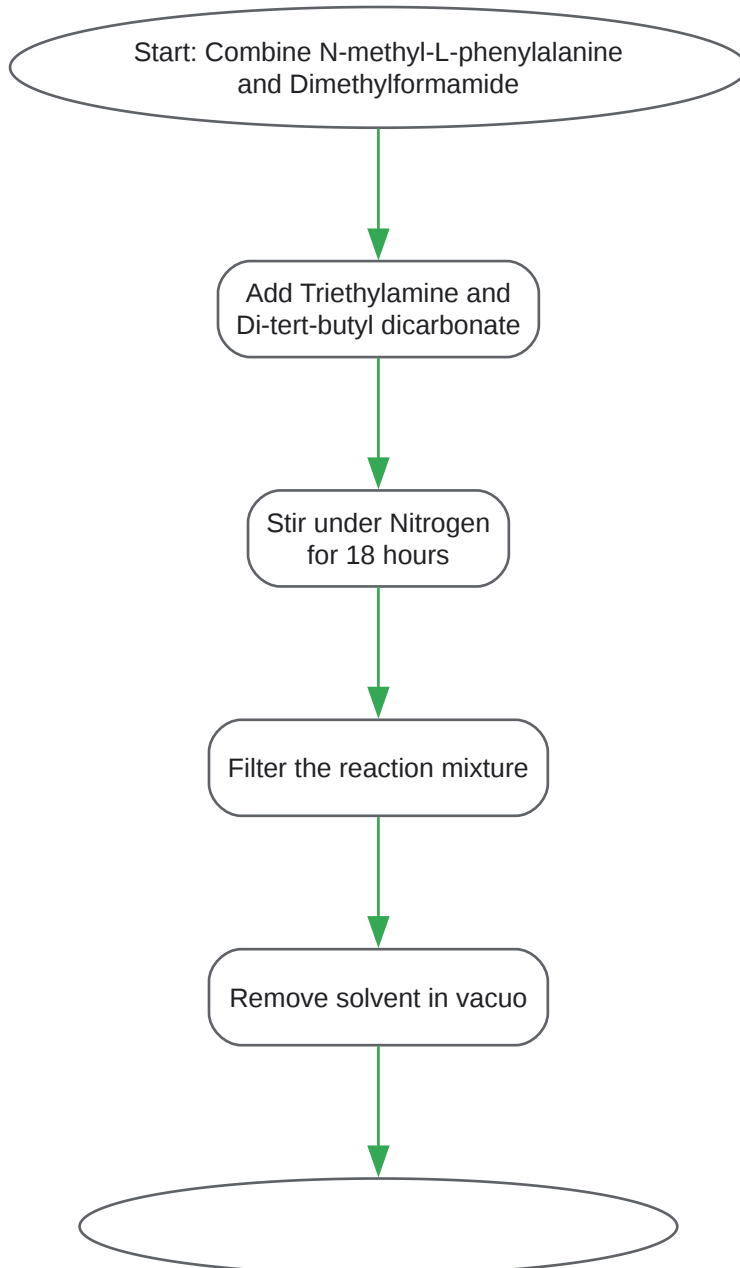
Materials:

- N-methyl-L-phenylalanine
- Dimethylformamide (DMF)
- Triethylamine (TEA)
- Di-tert-butyl dicarbonate (Boc₂O)
- Nitrogen gas

Procedure:

- Combine N-methyl-L-phenylalanine in dimethylformamide.
- Add triethylamine and di-tert-butyl dicarbonate to the reaction mixture.
- Stir the reaction mixture under a nitrogen atmosphere for 18 hours.
- Filter the reaction mixture.
- Remove the solvent in vacuo to yield the product.

Synthesis Workflow for Boc-N-methyl-L-phenylalanine



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Caption: General workflow for the synthesis of Boc-N-methyl-L-phenylalanine.

The identity and purity of the synthesized Boc-N-methyl-L-phenylalanine can be confirmed using various analytical techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to confirm the chemical structure. The proton NMR spectrum should show characteristic peaks for the Boc group (a singlet around 1.4 ppm), the N-methyl group (a singlet around 2.75 ppm), the aromatic protons of the phenyl ring (multiplets between 7.17-7.30 ppm), and the alpha- and beta-protons of the amino acid backbone.
- **Mass Spectrometry (MS):** Mass spectrometry is employed to confirm the molecular weight of the compound (279.33 g/mol).
- **High-Performance Liquid Chromatography (HPLC):** HPLC is utilized to determine the purity of the final product.

Applications in Peptide Synthesis and Drug Discovery

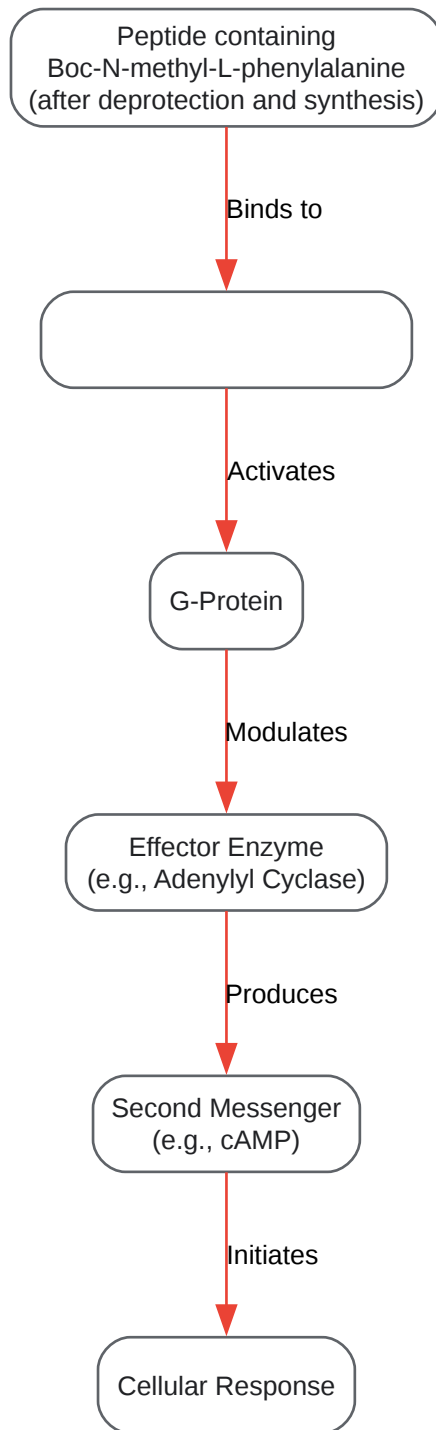
Boc-N-methyl-L-phenylalanine is a valuable building block in solid-phase peptide synthesis (SPPS) and solution-phase peptide synthesis. Its incorporation into peptide sequences can lead to several advantageous properties:

- **Enhanced Proteolytic Stability:** The N-methyl group can sterically hinder the approach of proteases, thereby increasing the in vivo half-life of the peptide.
- **Conformational Constraint:** The presence of the N-methyl group restricts the conformational flexibility of the peptide backbone, which can lead to higher receptor affinity and selectivity.
- **Improved Membrane Permeability:** N-methylation can increase the lipophilicity of a peptide, potentially enhancing its ability to cross cell membranes.

These properties make Boc-N-methyl-L-phenylalanine a key component in the development of peptide-based therapeutics with improved pharmacokinetic and pharmacodynamic profiles.

Peptides incorporating N-methylated amino acids can be designed to target a variety of signaling pathways. For instance, they can act as agonists or antagonists for G-protein coupled receptors (GPCRs), which are involved in a vast array of physiological processes.

Peptide-GPCR Signaling Pathway

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Caption: General signaling pathway involving a peptide ligand and a GPCR.

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